

# Application Note: Synthesis of 2,2,3,3-Tetramethylcyclopropanecarboxylic Acid from Glycine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 2,2,3,3-Tetramethylcyclopropanecarboxylic acid

**Cat. No.:** B044984

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## Abstract

This application note provides a detailed protocol for the synthesis of **2,2,3,3-tetramethylcyclopropanecarboxylic acid**, a key intermediate in the production of third-generation pyrethroid pesticides such as fenpropathrin.[1][2] The described methodology utilizes glycine as a readily available and cost-effective starting material. The synthetic route involves a five-step process: esterification of glycine, diazotization, cyclopropanation with tetramethylethylene, saponification, and subsequent acidification.[1] This method offers a practical and scalable approach for the production of **2,2,3,3-tetramethylcyclopropanecarboxylic acid**, with reported overall yields of up to 55% based on glycine.[1]

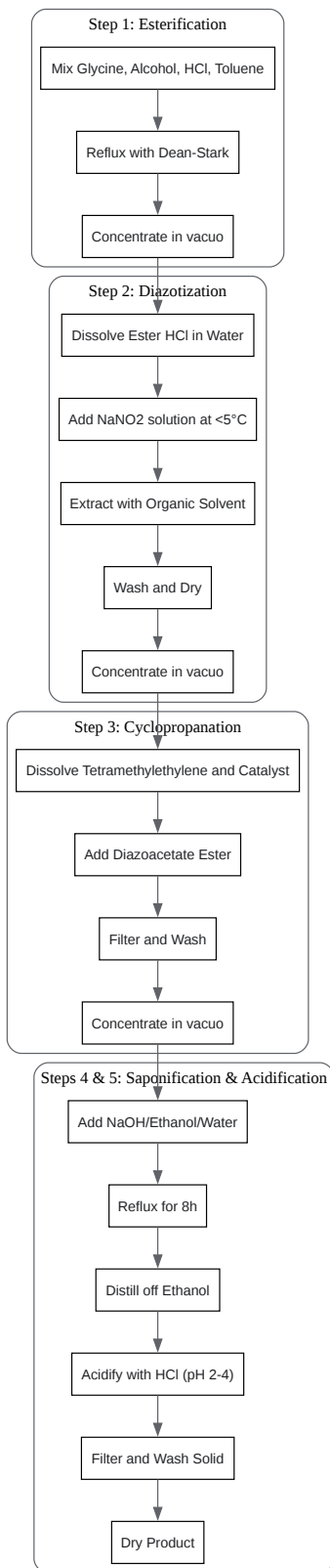
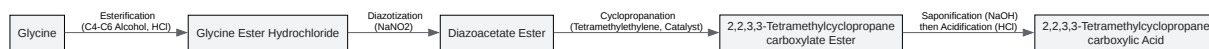
## Introduction

**2,2,3,3-Tetramethylcyclopropanecarboxylic acid** is a crucial building block in the synthesis of various agrochemicals, most notably fenpropathrin.[1][2] The development of efficient and economical synthetic routes to this intermediate is of significant interest to the agrochemical and pharmaceutical industries. Traditional methods for the synthesis of cyclopropane-

containing molecules can be complex and may involve hazardous reagents.[3][4] The protocol outlined herein presents a robust pathway starting from the simple amino acid, glycine. This approach involves the formation of a diazoacetate intermediate from glycine ester, which then undergoes a cyclopropanation reaction.[1][5]

## Overall Synthetic Scheme

The synthesis of **2,2,3,3-tetramethylcyclopropanecarboxylic acid** from glycine proceeds through the following five key transformations:



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- To cite this document: BenchChem. [Application Note: Synthesis of 2,2,3,3-Tetramethylcyclopropanecarboxylic Acid from Glycine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b044984#synthesis-of-2-2-3-3-tetramethylcyclopropanecarboxylic-acid-from-glycine>]

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Address: 3281 E Guasti Rd

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